

An In-depth Technical Guide to the Structure Elucidation of 7-Oxodocosanoic Acid

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Compound of Interest

Compound Name: 7-Oxodocosanoic acid

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This technical guide provides a comprehensive overview of the methodologies and data interpretation involved in the structure elucidation of **7-oxodocosanoic acid**. This document outlines the key experimental protocols and presents a summary of expected quantitative data derived from spectroscopic and spectrometric analyses.

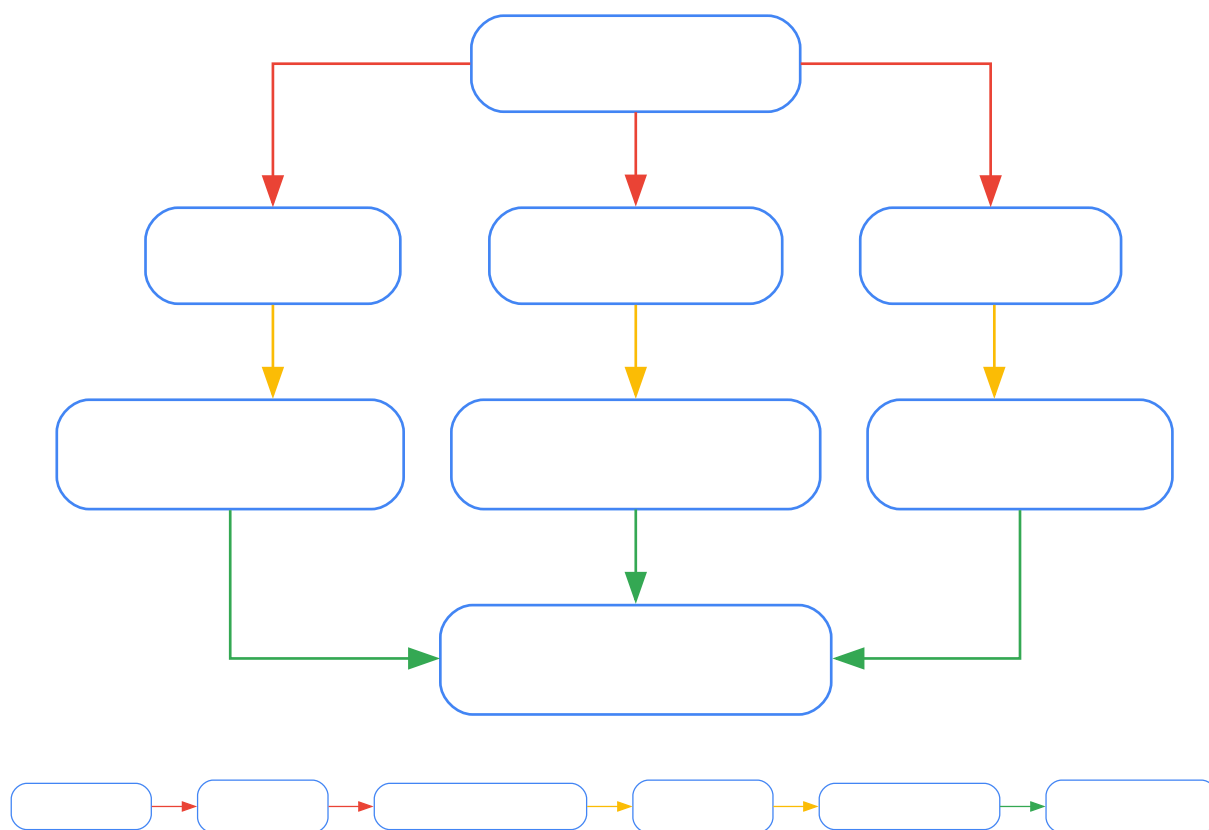
Introduction

7-Oxodocosanoic acid is a long-chain keto fatty acid with a 22-carbon backbone and a ketone group at the seventh carbon position. The precise determination of its molecular structure is crucial for understanding its biological activity, metabolic pathways, and potential applications in drug development. This guide details the analytical workflow for its structural confirmation, employing a combination of chromatographic and spectroscopic techniques.

Proposed Structure

The hypothesized structure of **7-oxodocosanoic acid** is presented below:

Chemical Formula: $C_{22}H_{42}O_3$ Molecular Weight: 354.57 g/mol IUPAC Name: **7-Oxodocosanoic acid**



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